

In-depth Technical Guide: Synthesis and Characterization of "Antibacterial Agent 160"

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Compound of Interest		
Compound Name:	Antibacterial agent 160	
Cat. No.:	B12368618	Get Quote

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Overview

"Antibacterial agent 160" is a compound marketed as a potent antibacterial agent.[1][2] Publicly available information suggests that it is effective in rapidly killing bacteria and inhibiting the formation of bacterial biofilms.[1][2] The proposed mechanisms of action include the disruption of normal DNA function, which leads to cell death, and the targeting of cell-wall synthesis.[3][4] Another suggested mechanism is the interference with the phosphatidylglycerol (PG) synthesis pathway.[4]

Chemical and Physical Properties

There are conflicting reports regarding the chemical formula and molecular weight of "Antibacterial agent 160." However, the most consistently cited information, associated with CAS Number 1854892-66-2, is presented in Table 1.

Table 1: Physicochemical Properties of Antibacterial Agent 160



Property	Value	Source(s)
CAS Number	1854892-66-2	[2][5]
Chemical Formula	C29H27CIFN3O6	[2][5]
Molecular Weight	567.99 g/mol	[2][5]
Appearance	Solid	[2][5]

Note: Other reported chemical formulas include C₄₈H₄₀N₆O₁₀ and an incomplete formula starting with C₂₆H. These inconsistencies highlight the lack of a definitive primary source for this compound's characterization.[5][6]

Synthesis

A detailed, peer-reviewed synthesis protocol for "**Antibacterial agent 160**" is not publicly available. Chemical suppliers list the compound for sale, but the manufacturing process remains proprietary.

Characterization

Comprehensive characterization data, such as ¹H-NMR, ¹³C-NMR, Mass Spectrometry, and Infrared Spectroscopy, have not been published in the scientific literature. This information is essential for the structural verification and purity assessment of the compound.

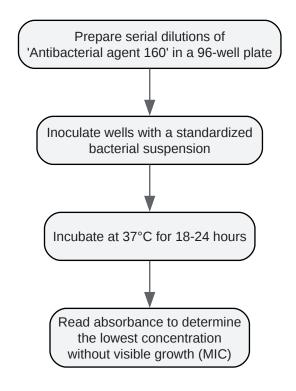
Experimental Protocols

Detailed experimental protocols for the biological evaluation of "**Antibacterial agent 160**" are not available in the public domain. To provide a framework for researchers, this section outlines general methodologies for assessing the key reported activities of this agent.

Minimum Inhibitory Concentration (MIC) Assay

A standard broth microdilution method would be employed to determine the MIC of "Antibacterial agent 160" against various bacterial strains.





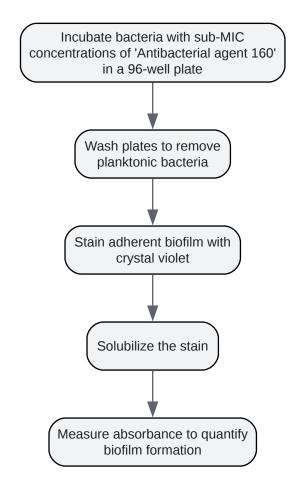
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Caption: Workflow for a Minimum Inhibitory Concentration (MIC) assay.

Biofilm Inhibition Assay

A crystal violet staining method could be used to quantify the inhibition of biofilm formation.



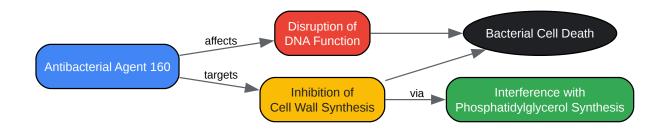


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Caption: Workflow for a crystal violet biofilm inhibition assay.

Proposed Mechanism of Action

The purported mechanisms of action for "**Antibacterial agent 160**" center on the disruption of essential bacterial processes. The relationships between these proposed mechanisms are illustrated below.



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Caption: Proposed mechanisms of action for "Antibacterial agent 160".

Conclusion

While "Antibacterial agent 160" is commercially available and presented as a potent antibacterial compound, a comprehensive, scientifically validated understanding of its synthesis, characterization, and detailed biological activity is hindered by the lack of publicly available primary research. The information that is accessible is limited to supplier-provided data, which lacks the depth required for rigorous scientific evaluation and application in drug development. Researchers interested in this compound are advised to conduct their own thorough characterization and biological testing.

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